

# The Landmark Interstellar Detection of Isopropyl Cyanide and its Astrobiological Significance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## Abstract

The first interstellar detection of a branched alkyl molecule, isopropyl cyanide ( $i\text{-C}_3\text{H}_7\text{CN}$ ), in the star-forming region Sagittarius B2 (Sgr B2) represents a pivotal discovery in our understanding of prebiotic chemistry in the cosmos. This finding, made possible by the unprecedented capabilities of the Atacama Large Millimeter/submillimeter Array (ALMA), challenges previous notions that large organic molecules in the interstellar medium (ISM) were predominantly straight-chain structures. The significant abundance of isopropyl cyanide, relative to its linear isomer, suggests that branched molecules—a key structural feature of amino acids—may be prevalent in the universe. This guide provides an in-depth analysis of the detection, quantification, and proposed formation pathways of isopropyl cyanide, along with a discussion of its profound implications for the origins of life. The detailed experimental protocols and quantitative data presented herein serve as a critical resource for researchers exploring the frontiers of astrochemistry and its potential connections to biochemistry.

## Introduction

The vast expanses of the interstellar medium have long been considered a cradle of chemical complexity, harboring a diverse array of molecules that could be the precursors to life. For decades, radio astronomy has unveiled a rich inventory of interstellar molecules, yet the largest organic species discovered were characterized by simple, linear carbon backbones. This

paradigm shifted with the detection of isopropyl cyanide ( $i\text{-C}_3\text{H}_7\text{CN}$ ), the first molecule with a branched carbon chain to be identified in interstellar space.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This discovery is of profound significance as the branched structure of isopropyl cyanide is a fundamental characteristic of many amino acids, the building blocks of proteins.[\[3\]](#)[\[5\]](#) Its presence in a star-forming region like Sagittarius B2 suggests that the chemical pathways to life's essential components may be more universal than previously thought, potentially originating in the cold, diffuse clouds between stars even before the formation of planets.[\[3\]](#)[\[5\]](#) This guide synthesizes the key findings related to the detection and significance of interstellar isopropyl cyanide, offering a technical overview for scientists and researchers.

## Interstellar Detection in Sagittarius B2

Isopropyl cyanide was detected in the giant molecular cloud Sagittarius B2 (Sgr B2), a prolific star-forming region located approximately 27,000 light-years from Earth near the center of the Milky Way.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Sgr B2 is a renowned "hot spot" for the discovery of complex organic molecules due to its dense and warm molecular cores.[\[2\]](#)[\[3\]](#)[\[7\]](#) The detection was made using the Atacama Large Millimeter/submillimeter Array (ALMA), a powerful radio telescope interferometer in Chile.[\[2\]](#)[\[5\]](#)

The observations were part of the "Exploring Molecular Complexity with ALMA" (EMoCA) survey, which conducted a full spectral line survey of Sgr B2(N), a northern hot core within the Sgr B2 complex.[\[8\]](#) The high sensitivity and angular resolution of ALMA were crucial in identifying the faint spectral lines of isopropyl cyanide amidst a dense forest of emissions from other molecules.[\[1\]](#)

## Quantitative Data

The analysis of the ALMA spectral data yielded precise quantitative measurements of isopropyl cyanide and its straight-chain isomer, normal-propyl cyanide ( $n\text{-C}_3\text{H}_7\text{CN}$ ). These findings are summarized in the table below.

Parameter	Isopropyl Cyanide (i-C <sub>3</sub> H <sub>7</sub> CN)	Normal-Propyl Cyanide (n- C <sub>3</sub> H <sub>7</sub> CN)	Reference
Column Density (cm <sup>-2</sup> )	$7.2 \pm 1.4 \times 10^{16}$	$1.8 \pm 0.4 \times 10^{17}$	[1][2]
Rotational Temperature (K)	$153 \pm 12$	$153 \pm 12$	[1]
Linewidth (FWHM, km s <sup>-1</sup> )	~5	~5	[1]
Abundance Ratio	$[\text{i-C}_3\text{H}_7\text{CN}] / [\text{n-C}_3\text{H}_7\text{CN}] = 0.40 \pm 0.06$		[1]
Identified Spectral Features	~50	~120	[2][4][9][10]

Table 1: Quantitative Observational Data for Propyl Cyanide Isomers in Sagittarius B2(N)

The significant abundance of isopropyl cyanide, at approximately 40% that of its linear counterpart, suggests that branched molecules may be far more common in the interstellar medium than previously assumed.[1][11]

## Experimental Protocols

The successful detection and characterization of interstellar isopropyl cyanide relied on a synergistic approach combining astronomical observations, laboratory spectroscopy, and theoretical chemical modeling.

## Astronomical Observations: ALMA

The observational data were acquired using the Atacama Large Millimeter/submillimeter Array. The key parameters of the observational setup are detailed below.

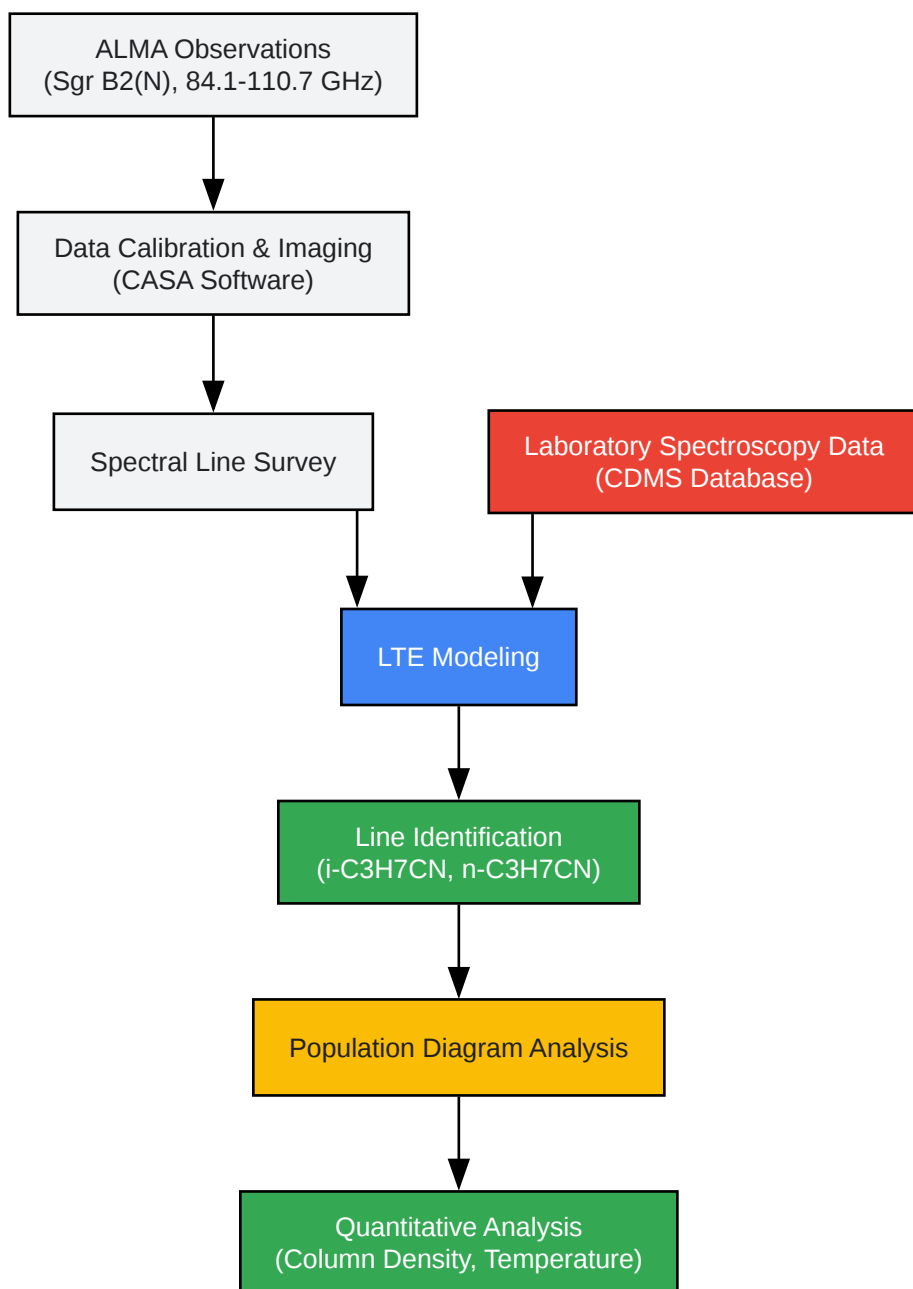
Parameter	Specification	Reference
Telescope	Atacama Large Millimeter/submillimeter Array (ALMA)	[1]
Project	EMoCA (Exploring Molecular Complexity with ALMA)	[8][12]
Target Source	Sagittarius B2(N)	[1]
Frequency Coverage	84.1 GHz to 110.7 GHz	[1]
Spectral Resolution	488 kHz (smoothed)	[1]
Number of Antennas	22 to 26	[1]

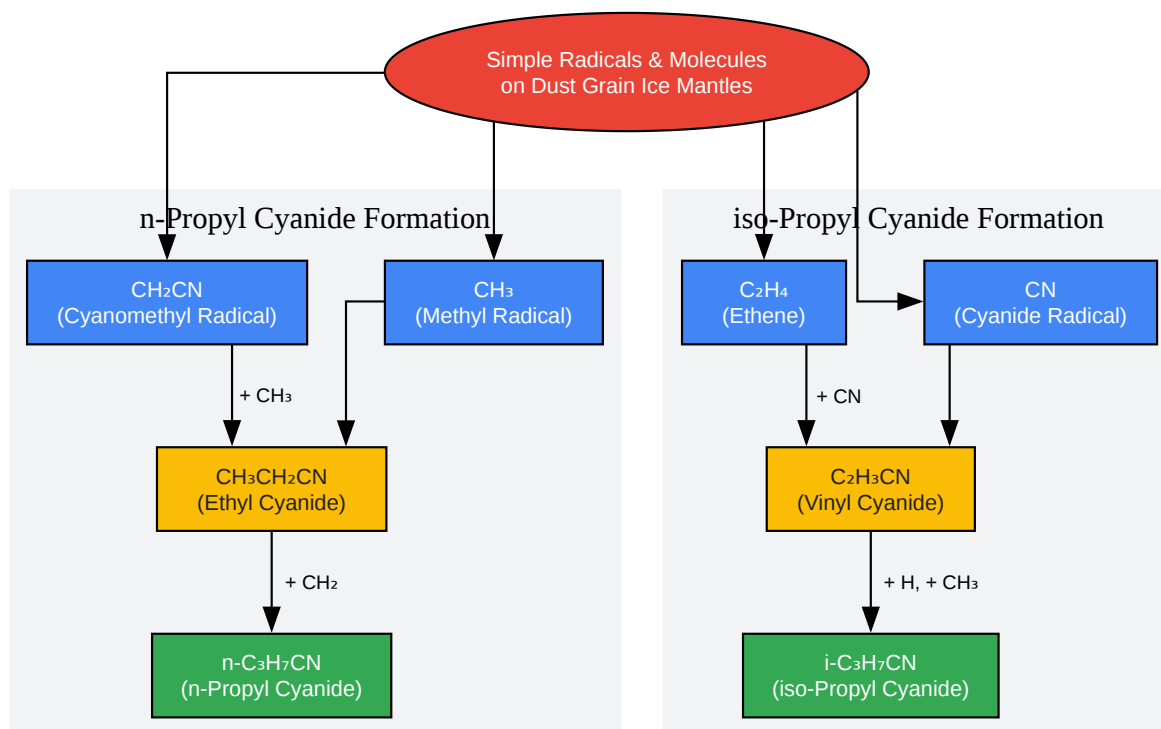
Table 2: ALMA Observational Parameters

## Data Analysis and Spectral Identification

The raw observational data were calibrated and imaged using the Common Astronomy Software Applications (CASA) package, version 4.2.0.[1] The identification of molecular lines was performed under the assumption of local thermodynamic equilibrium (LTE). This process involves comparing the observed spectral features with extensive laboratory data.

Predictions of the rotational spectra for both isopropyl and normal-propyl cyanide were sourced from the Cologne Database for Molecular Spectroscopy (CDMS).[1] The population diagram method was employed to derive the rotational temperature of the molecules from their observed spectral lines.[1]





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## References

- 1. [arxiv.org \[arxiv.org\]](#)
- 2. Quantum chemical study on the formation of isopropyl cyanide and its linear isomer in the interstellar medium | International Journal of Astrobiology | Cambridge Core [[cambridge.org](#)]
- 3. [astrobiology.com \[astrobiology.com\]](#)
- 4. Iso-Propyl Cyanide Detected in Star-Forming Region Sagittarius B2 | Sci.News [[sci.news](#)]
- 5. [researchgate.net \[researchgate.net\]](#)

- 6. Spectroscopic identification of interstellar molecules | NIST [nist.gov]
- 7. Sagittarius B2 - Wikipedia [en.wikipedia.org]
- 8. ALMA Detects Interstellar Propanol and Its Isomer in Milky Way's Center | Sci.News [sci.news]
- 9. astronomy.com [astronomy.com]
- 10. Interstellar molecules are branching out [mpg.de]
- 11. Detection of a branched alkyl molecule in the interstellar medium: iso-propyl cyanide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. astrochymist.org [astrochymist.org]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)